

Technical Guide: Commercial Sources and Bioanalytical Application of Simvastatin-d3[1][2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Simvastatin-d3*

Cat. No.: *B1163737*

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Executive Summary

Simvastatin-d3 (CAS: 1002347-61-6) is the deuterium-labeled analog of Simvastatin, utilized primarily as an Internal Standard (IS) in LC-MS/MS assays.[1][2] Its core function is to normalize variations in extraction recovery and ionization efficiency (matrix effects) during the quantification of Simvastatin in biological matrices.

Senior Scientist Note: While Simvastatin-d6 is also commercially available, **Simvastatin-d3** provides a sufficient mass shift (+3 Da) to avoid interference from the natural isotopic abundance (M+0, M+1, M+2) of the analyte, provided the mass resolution of the detector is adequate.[1] However, the user must strictly control sample pH during processing to prevent the interconversion of the lactone (Simvastatin) to its hydroxy-acid metabolite (Simvastatin Acid), a process that the IS will also undergo if not buffered correctly.[1]

Chemical Profile & Specifications

Property	Specification
Chemical Name	Simvastatin-d3 (Lactone)
IUPAC Name	[(1S,3R,7S,8S,8aR)-8-[2-[(2R,4R)-4-hydroxy-6-oxooxan-2-yl]ethyl]-3,7-dimethyl-1,2,3,7,8,8a-hexahydronaphthalen-1-yl] 2-methyl-2-(trideuteriomethyl)butanoate
CAS Number	1002347-61-6
Molecular Formula	
Molecular Weight	421.58 g/mol
Isotopic Purity	deuterated forms ()
Chemical Purity	(HPLC)
Solubility	Soluble in DMSO, Methanol, Ethanol, Acetonitrile; Insoluble in water.[1][2][3][4][5][6][7][8][9][10][11][12]
Label Location	2,2-dimethylbutanoate side chain (Methyl-d3)

Commercial Landscape & Availability[1][2][9]

The supply chain for stable isotopes is tiered between Catalog Suppliers (stock available) and Custom Synthesis Houses (lead time required).[1]

Primary Commercial Sources[2][6][13]

Supplier	Catalog / Product Code	Format	Purity Grade	Logistics Note
BOC Sciences	B1370-482592	Powder (1mg - 100mg)		GMP-compliant facility options available.[1][2]
Toronto Research Chemicals (TRC)	S485002	Solid		Major global supplier; often re-sold by distributors.[1][2]
Clearsynth	CS-O-10912 (Ref)	Vials		Specializes in difficult-to-find impurities and isotopes.
C/D/N Isotopes	D-5682	Solid	99 atom % D	High isotopic enrichment focus.[1][2]
BDG Synthesis	(Custom)	Custom		New Zealand-based; strong custom synthesis capabilities.[1][2]

Procurement Strategy

- Isotopic Scrambling Risk: Ensure the label is on the 2,2-dimethylbutanoate side chain.[1][2] Labels on the lactone ring or exchangeable protons are unstable and should be rejected.
- Acid vs. Lactone: Vendors often list "**Simvastatin-d3**" (Lactone) and "Simvastatin Acid-d3" (Hydroxy acid) separately.[1][2] Ensure you purchase the Lactone form (CAS 1002347-61-6) for parent drug quantification.[1]
- Lead Times: While TRC and BOC Sciences often hold stock, "d3" variants are sometimes less stocked than "d6" variants. Always request a current Certificate of Analysis (CoA) before purchase to verify isotopic purity (

contribution).[1]

Bioanalytical Application (LC-MS/MS)

The Challenge: Lactone-Acid Interconversion

Simvastatin is a prodrug (lactone) that hydrolyzes in vivo and in vitro to Simvastatin Acid.[1][2]

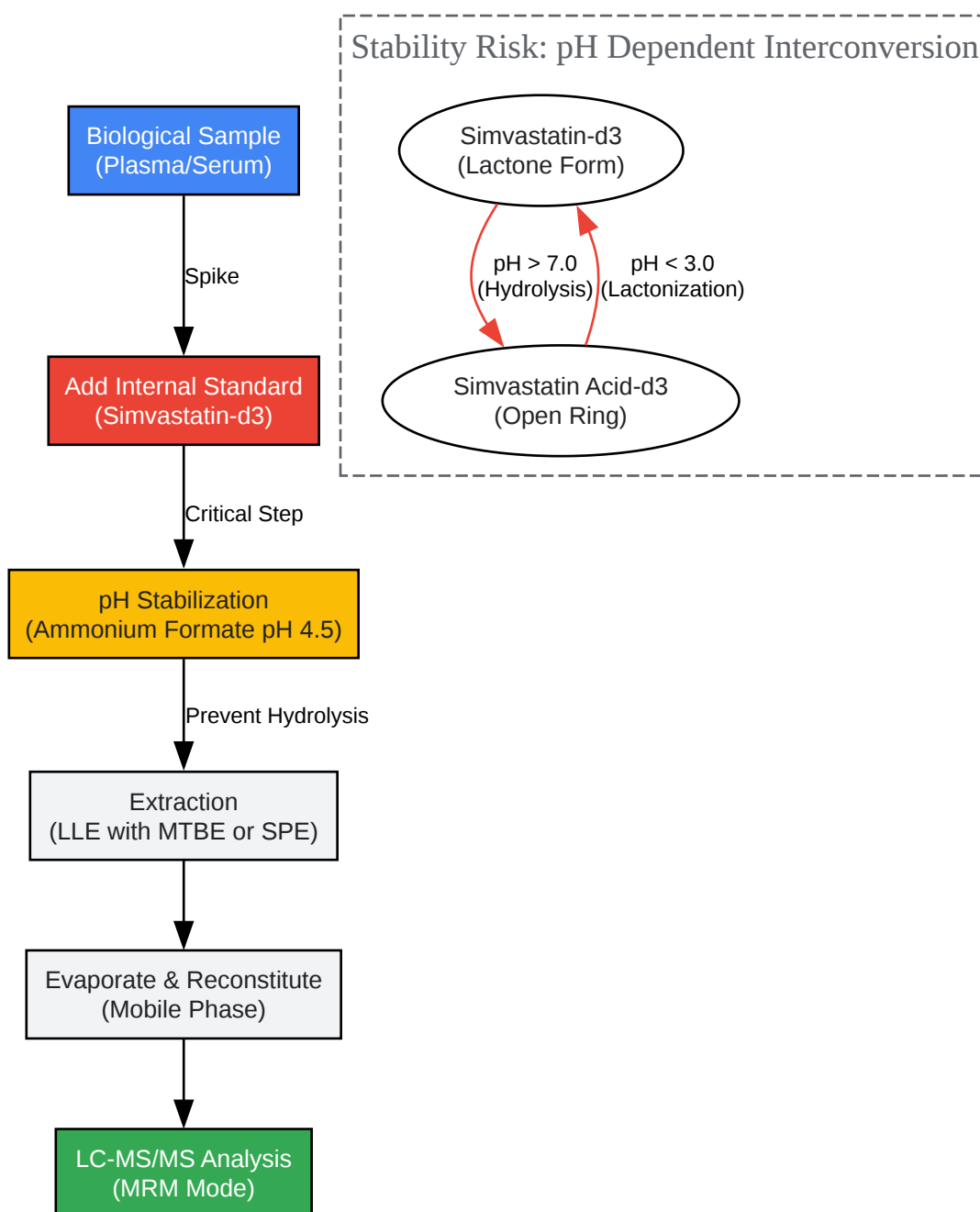
- High pH (>7): Rapid hydrolysis of Lactone

Acid.[1][2]

- Low pH (<4): Acid can lactonize back to parent.[1][2]
- Solution: All sample processing must occur at pH 4.5 - 5.5 using Ammonium Acetate or Ammonium Formate buffers to "freeze" the equilibrium.[1][2]

Experimental Workflow

The following diagram illustrates the critical decision points in the bioanalytical workflow to ensure integrity of the **Simvastatin-d3** standard.



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Figure 1: Bioanalytical workflow emphasizing pH stabilization to prevent **Simvastatin-d3** degradation.[1][2]

Detailed Protocol: Stock Solution & Extraction

Step 1: Stock Preparation

- Solvent: Dissolve **Simvastatin-d3** in Acetonitrile (ACN) or Methanol (MeOH).[1][2] Avoid water in the primary stock to prevent hydrolysis.
- Concentration: Prepare a primary stock at
.
- Storage: Aliquot into amber glass vials and store at
or lower. Stability is typically >6 months.[2]

Step 2: Sample Extraction (Liquid-Liquid Extraction)

- Aliquot: Transfer
of plasma into a polypropylene tube.
- IS Spiking: Add
of **Simvastatin-d3** working solution (
in 50:50 ACN:Water).
- Buffering (CRITICAL): Add
of 10 mM Ammonium Formate (pH 4.5). Vortex gently.
- Extraction: Add
of Methyl tert-butyl ether (MTBE) or Ethyl Acetate.[1][2]
- Agitation: Vortex for 5 minutes; Centrifuge at
for 5 minutes.
- Reconstitution: Transfer the organic (upper) layer to a clean tube.[2] Evaporate to dryness under Nitrogen at
.[1] Reconstitute in
of Mobile Phase.

Step 3: LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Phenomenex Kinetex
,
)^[1]
- Mobile Phase: Isocratic 80% Acetonitrile / 20% Ammonium Formate (5mM, pH 4.5)^[1]
- Ionization: ESI Positive Mode (
)
).
- MRM Transitions:
 - Simvastatin:

^[1]
 - **Simvastatin-d3**:

(Note: The product ion 199.1 is often the same; ensure chromatographic separation if cross-talk is suspected, though mass resolution usually suffices)^[1]

References

- Munaga, S. B., et al. (2016)^[1] "Development and Validation of an LC-MS-MS Method for the Simultaneous Determination of Simvastatin, Simvastatin Acid and Ezetimibe in Human Plasma." Journal of Chromatographic Science, 54(6), 985-96.^{[1][2][10]} Retrieved from [\[Link\]](#)^[1]
- PubChem.**Simvastatin-d3** Compound Summary (CID 75125714).^{[1][2][3]} National Center for Biotechnology Information.^[2] Retrieved from [\[Link\]](#)^[1]
- Jemal, M., et al. (2000).^[1] "The use of LC-MS/MS for the simultaneous determination of simvastatin and simvastatin acid in human plasma." Journal of Pharmaceutical and Biomedical Analysis. (General Method Reference).

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Sources

- [1. veeprho.com](http://veeprho.com) [veeprho.com]
- [2. bocsci.com](http://bocsci.com) [bocsci.com]
- [3. Simvastatin-d3 | C25H38O5 | CID 75125714 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. veeprho.com](http://veeprho.com) [veeprho.com]
- [5. pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]
- [6. clearsynth.com](http://clearsynth.com) [clearsynth.com]
- [7. researchgate.net](http://researchgate.net) [researchgate.net]
- [8. digitalscholarship.tsu.edu](http://digitalscholarship.tsu.edu) [digitalscholarship.tsu.edu]
- [9. Simvastatin-D3 Ammonium Salt - Acanthus Research](http://acanthusresearch.com) [acanthusresearch.com]
- [10. Development and Validation of an LC-MS-MS Method for the Simultaneous Determination of Simvastatin, Simvastatin Acid and Ezetimibe in Human Plasma and Its Application to Pharmacokinetic Study in the Indian Population - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [11. scielo.br](http://scielo.br) [scielo.br]
- [12. Simvastatin - StatPearls - NCBI Bookshelf](https://ncbi.nlm.nih.gov) [ncbi.nlm.nih.gov]
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